

Phenacetin-13C: A Technical Guide to Safe Handling and Laboratory Use

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Compound of Interest

Compound Name: Phenacetin-13C

Cat. No.: B1601150

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This document provides a comprehensive overview of the safety, handling, and experimental use of **Phenacetin-13C**. While this guide focuses on the ¹³C isotopically labeled version, the safety and handling precautions are identical to those for unlabeled phenacetin, as the isotopic label does not alter the compound's chemical or toxicological properties. Phenacetin is a non-opioid analgesic that is now primarily used in research as a probe substrate for Cytochrome P450 1A2 (CYP1A2) activity.[1][2][3][4] Due to its classification as a probable human carcinogen, strict adherence to safety protocols is mandatory.[5]

Hazard Identification and Classification

Phenacetin is classified as a hazardous substance and requires careful handling.[6] It is considered harmful if swallowed and is suspected of causing genetic defects and cancer.[7] The International Agency for Research on Cancer (IARC) classifies phenacetin as a Group 2A carcinogen ("Probably carcinogenic to humans"), and the National Toxicology Program (NTP) lists it as "Reasonably anticipated to be a human carcinogen".[5]

GHS Hazard Statements:

- H302: Harmful if swallowed.[7]
- H317: May cause an allergic skin reaction.[7]

- H341: Suspected of causing genetic defects.[7]
- H350 / H351: May cause cancer / Suspected of causing cancer.[7]

Potential Health Effects:

- Ingestion: Harmful if swallowed.[5][7] May cause gastrointestinal disturbances.[5] Acute ingestion can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, causing symptoms like cyanosis (bluish skin), fatigue, dizziness, and headache.[5][6]
- Inhalation: May cause respiratory tract irritation.[5]
- Skin Contact: May cause skin irritation or an allergic skin reaction.[5][7]
- Eye Contact: May cause eye irritation.[5]
- Chronic Exposure: Prolonged or repeated exposure can cause damage to the kidneys, liver, and blood.[5] The primary long-term risk is cancer.[5][6]

Physical and Chemical Properties

Phenacetin-13C is a white, crystalline powder.[5] Its physical and chemical properties are summarized in the table below.

Property	Value	Citations
Chemical Formula	C ₁₀ H ₁₃ NO ₂ (with ¹³ C enrichment)	[5]
Molecular Weight	~179.22 g/mol (will vary slightly based on ¹³ C enrichment)	[5][7]
Appearance	Solid crystalline powder	[5]
Color	White	[5]
Odor	Odorless	[5]
Melting Point	133-136 °C	[8]
Boiling Point	Decomposes	[5]
Water Solubility	0.076 g/100 mL	[8]
Stability	Stable under normal conditions.	[5][8][9]

Toxicology Data

The acute toxicity of phenacetin has been determined in several animal models.

Test	Species	Route	Value	Citations
LD50	Rat	Oral	1650 mg/kg	[5][7]
LD50	Mouse	Oral	866 mg/kg	[5][7]
LD50	Rabbit	Oral	2500 mg/kg	[5]
LD50	Rat	Intraperitoneal	634 mg/kg	[6][7]
LD50	Mouse	Intraperitoneal	540 mg/kg	[7]

Safe Handling and Storage

Engineering Controls:

- All work with **Phenacetin-13C** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.[\[5\]](#)[\[10\]](#)
- Use process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits.[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or chemical splash goggles.[\[5\]](#)
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[\[5\]](#)[\[11\]](#)
Immediately change clothing if it becomes contaminated.
- Respiratory Protection: If dusts are generated, use an approved/certified dust respirator (e.g., N95 or higher).[\[5\]](#)

Handling Procedures:

- Avoid all personal contact, including inhalation and skin/eye contact.[\[6\]](#)
- Avoid dust formation.[\[10\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[9\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Keep containers tightly closed when not in use.[\[5\]](#)[\[6\]](#)

Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- Store locked up or in an area accessible only to qualified or authorized personnel.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)[\[6\]](#)[\[8\]](#)

First Aid and Emergency Procedures

Exposure Route	First Aid Measures	Citations
Ingestion	Call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.	[5] [9]
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[5] [9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If irritation or a rash occurs, get medical advice.	[5] [9]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[5] [9]

Fire-Fighting Measures:

- Extinguishing Media: Use dry chemical powder, water spray, foam, or carbon dioxide.[\[5\]](#)[\[9\]](#)
Do not use a water jet.[\[5\]](#)
- Hazards from Combustion: Combustion may produce toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[9\]](#)

Accidental Release Measures:

- Small Spill: Use appropriate tools to sweep or vacuum up the spilled solid into a convenient waste disposal container, avoiding dust generation.[5][6]
- Large Spill: Evacuate the area. Wear full protective clothing, including respiratory protection. [6] Prevent the spill from entering drains or waterways.[6] Collect the material and place it in a labeled container for disposal.[6]
- Clean the spill area thoroughly with soap and water.[5]

Disposal Considerations

Phenacetin is classified as a U-listed hazardous waste (U187) by the US EPA.[6][11]

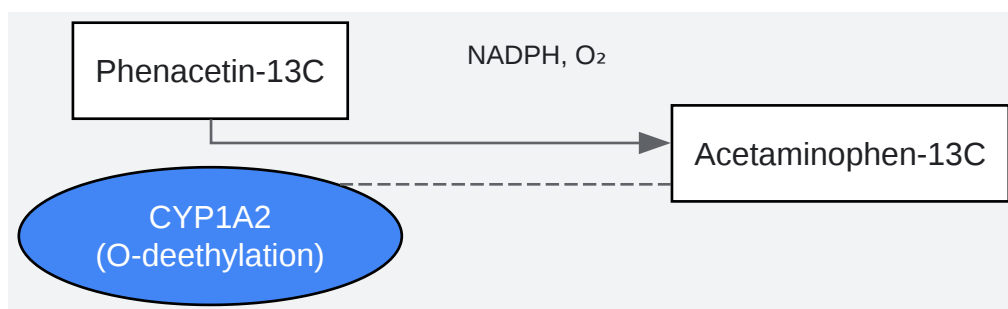
- Waste must be disposed of in accordance with all federal, state, and local environmental regulations.[5][6]
- Do not dispose of down the drain or in household trash.[6][12]
- Segregate **Phenacetin-13C** waste from other laboratory waste streams.[11]
- Use dedicated, clearly labeled, leak-proof containers for waste collection.[11]
- The preferred disposal method is high-temperature incineration by a licensed hazardous waste management company.[11] Contact your institution's Environmental Health and Safety (EHS) office for specific procedures.[11]

Experimental Protocols and Visualizations

Phenacetin-13C is a valuable tool for studying the activity of CYP1A2, a key drug-metabolizing enzyme.[1][3] Its metabolism primarily involves O-deethylation to form acetaminophen (paracetamol).[1][6]

Metabolic Pathway

The primary metabolic pathway for phenacetin is its conversion to acetaminophen, catalyzed by the CYP1A2 enzyme in the liver.



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Caption: Metabolic conversion of **Phenacetin-13C** to Acetaminophen-13C by CYP1A2.

Experimental Protocol: In Vitro CYP1A2 Activity Assay

This protocol outlines a typical experiment to measure CYP1A2-mediated phenacetin O-deethylation using human liver microsomes (HLM).

1. Materials and Reagents:

- **Phenacetin-13C**
- Human Liver Microsomes (HLM)
- Potassium Phosphate Buffer (e.g., 100 mM, pH 7.4)
- NADPH regenerating system (e.g., containing glucose-6-phosphate, G6P-dehydrogenase, and NADP⁺) or NADPH
- Acetonitrile (ACN) or other suitable quenching solvent
- Acetaminophen-13C (for use as an analytical standard)
- Internal Standard (IS) for analytical quantification (e.g., a structurally similar, stable-isotope labeled compound)
- Microcentrifuge tubes
- Incubator/water bath (37°C)

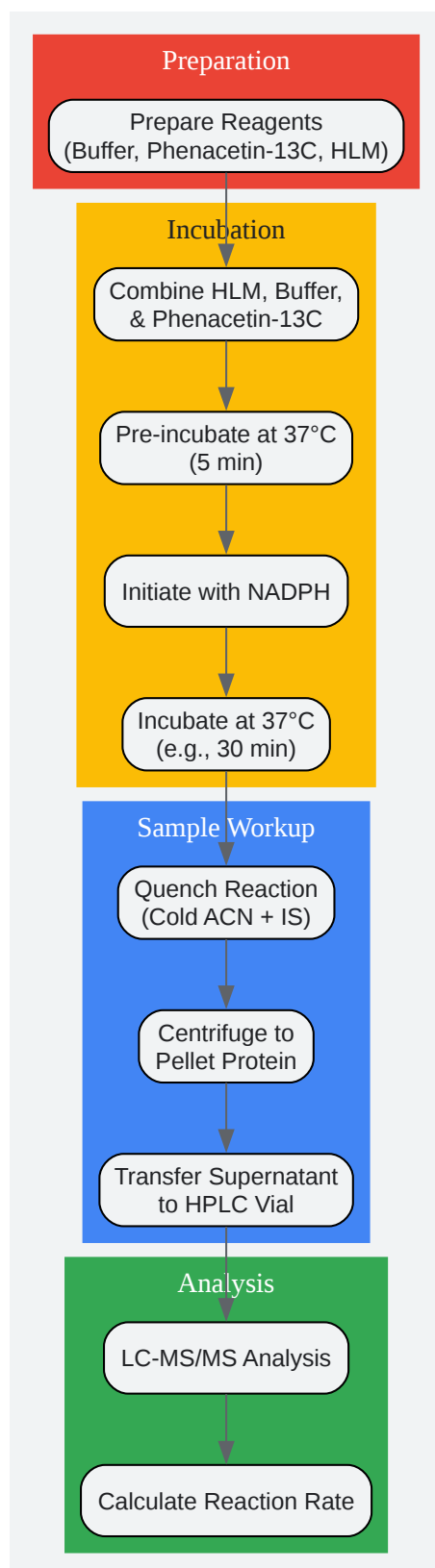
- High-Performance Liquid Chromatography (HPLC) system with UV or Mass Spectrometry (MS) detector

2. Experimental Procedure:

- Preparation:
 - Prepare a stock solution of **Phenacetin-13C** in a suitable solvent (e.g., methanol or DMSO).
 - Prepare working solutions of **Phenacetin-13C** by diluting the stock solution in the incubation buffer.
 - Thaw HLM on ice immediately before use. Dilute HLM to the desired concentration (e.g., 0.2-0.5 mg/mL) in cold phosphate buffer.
- Incubation (perform in triplicate):
 - In a microcentrifuge tube, combine the phosphate buffer, HLM suspension, and **Phenacetin-13C** working solution.
 - Pre-incubate the mixture for 5 minutes at 37°C to equilibrate the temperature.
 - Initiate the enzymatic reaction by adding the pre-warmed NADPH regenerating system or NADPH. The final volume is typically 200-500 µL.
 - Incubate for a predetermined time (e.g., 15-30 minutes) at 37°C with gentle shaking. The time should be within the linear range of product formation.
- Reaction Termination and Sample Preparation:
 - Stop the reaction by adding an equal or greater volume of a cold quenching solvent, such as acetonitrile containing the internal standard.^[1]
 - Vortex the tubes vigorously.
 - Centrifuge at high speed (e.g., >10,000 x g) for 10 minutes to pellet the precipitated proteins.

- Transfer the supernatant to an HPLC vial for analysis.
- Analysis:
 - Quantify the amount of Acetaminophen-13C formed using a validated HPLC-UV or LC-MS/MS method.[\[4\]](#)
 - Create a standard curve using known concentrations of the Acetaminophen-13C analytical standard to calculate the concentration in the experimental samples.
 - Calculate the rate of reaction, typically expressed as pmol of product formed per minute per mg of microsomal protein.

Experimental Workflow Diagram



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Caption: Workflow for an in vitro CYP1A2 activity assay using **Phenacetin-13C**.

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